

Application Notes: Measuring Cytoplasmic pH with Acridine Yellow

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Compound of Interest

Compound Name: *Acridine Yellow*

CAS No.: *135-49-9*

Cat. No.: *B147736*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Acridine Yellow, also known as **Acridine Yellow G**, is a cell-permeant fluorescent dye used for the non-invasive measurement of cytoplasmic pH in living cells[1]. Its fluorescence is sensitive to the surrounding hydrogen ion concentration, making it a valuable tool for studying cellular processes that involve changes in intracellular pH (pHi), such as cell proliferation, apoptosis, metabolic activity, and the cellular uptake of drugs.

Principle of Action

The mechanism of pH sensing by **Acridine Yellow** is based on its properties as a weak base. In its neutral, unprotonated form, **Acridine Yellow** can readily cross cell membranes. In more acidic environments, the dye becomes protonated. This change in protonation state alters the electronic configuration of the molecule, leading to a change in its fluorescence properties.

Generally, for acridine-based dyes, accumulation in acidic compartments leads to fluorescence quenching[2]. By correlating the measured fluorescence intensity from within the cell to a

calibration curve generated under controlled pH conditions, the cytoplasmic pH can be accurately determined.

Quantitative Data Summary

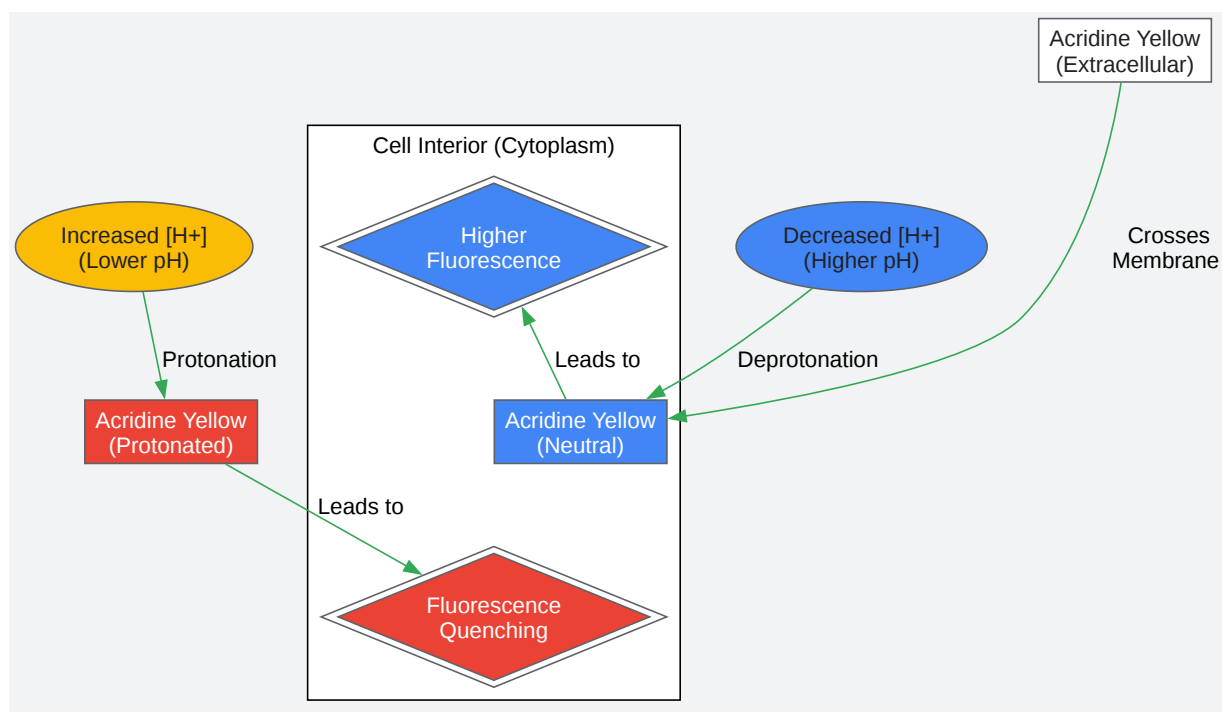
The following table summarizes the key quantitative data for **Acridine Yellow**.

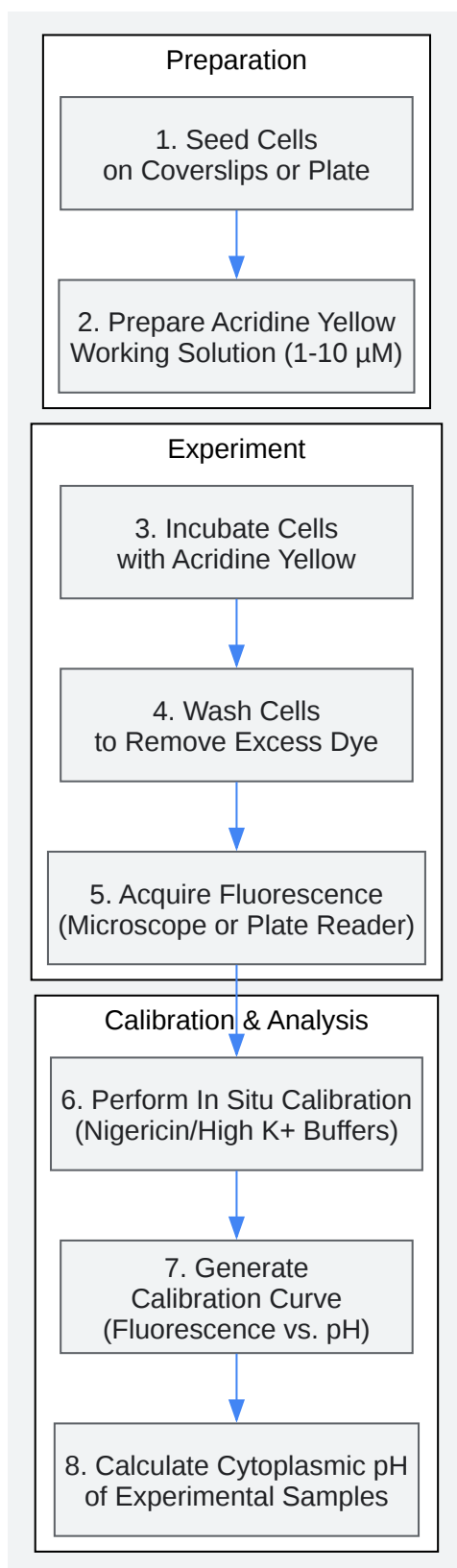
Property	Value	Reference(s)
Alternate Names	3,6-Diamino-2,7-dimethylacridine monohydrochloride, Basic Yellow K	[1][3]
Molecular Formula	C ₁₅ H ₁₆ ClN ₃	[3][4][5]
Molecular Weight	273.76 g/mol	[3][4][5]
Excitation Wavelength	~460 - 470 nm	[N/A]
Emission Wavelength	~500 - 550 nm	[N/A]
Recommended Working Concentration	1 - 10 µM	[N/A]

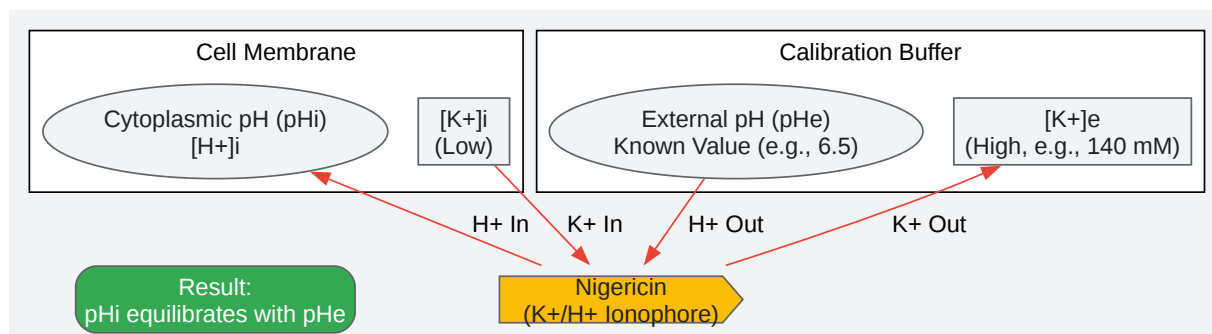
Note: Optimal excitation and emission wavelengths may vary depending on the specific instrumentation, buffer composition, and cellular environment. It is highly recommended to perform a spectral scan to determine the optimal settings for your experimental setup.

Diagrams and Visualizations

Principle of Acridine Yellow pH Sensing







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References

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- To cite this document: BenchChem. [Application Notes: Measuring Cytoplasmic pH with Acridine Yellow]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b147736/docs#application-notes-measuring-cytoplasmic-ph-with-acridine-yellow>]

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